

Essential Safety and Logistics for Handling Ethylene Glycol-(OD)2

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Compound of Interest

Compound Name: Ethylene glycol-(OD)2

Cat. No.: B1609830

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This document provides immediate, essential safety protocols and logistical guidance for the handling and disposal of **Ethylene glycol-(OD)2**. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. **Ethylene glycol-(OD)2**, a deuterated form of ethylene glycol, shares similar hazardous properties with its non-deuterated counterpart and must be handled with appropriate caution.

Physical and Chemical Properties

Property	Value
Chemical Formula	C2H4D2O2
Molecular Weight	64.09 g/mol
Appearance	Clear, colorless, syrupy liquid[1]
Odor	Odorless[1]
Taste	Mild sweet[1]
Boiling Point	197.6°C (387.7°F)[1]
Melting Point	-13°C (8.6°F)[1]
Flash Point	111°C (231.8°F) (Closed Cup)[1]
Auto-ignition Temperature	398°C (748.4°F)[1]
Lower Flammability Limit	3.2%[1]

Hazard Identification and Exposure Limits

Ethylene glycol-(OD)2 is harmful if swallowed and may cause damage to organs, particularly the kidneys, through prolonged or repeated exposure.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Statement	GHS Classification
H302	Harmful if swallowed [2] [4]
H373	May cause damage to organs (kidneys) through prolonged or repeated exposure (oral) [2] [4]

Exposure Limit	Value	Organization
Ceiling Limit	50 ppm (125 mg/m ³)	OSHA [5]
Ceiling Limit	100 mg/m ³ (aerosol)	ACGIH
TWA	10 mg/m ³ (inhalable particulate matter)	UK EH40/2005
STEL	104 mg/m ³	UK EH40/2005 [1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory conditions should be conducted to determine the appropriate PPE. However, the following provides a general guideline for handling **Ethylene glycol-(OD)2**.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield with safety glasses.[2][5] Contact lenses should not be worn.[5]
Hand Protection	Chemically resistant gloves such as Butyl rubber, Neoprene, Nitrile rubber, or Polyvinyl alcohol (PVA).[5]
Skin and Body Protection	Protective clothing, such as a lab coat or apron. [2][6] In case of potential splashing, a synthetic apron is recommended.[1]
Respiratory Protection	Not typically required in well-ventilated areas.[1] If vapors or mists are generated, use an approved air-purifying respirator.[1][2]

Operational and Disposal Plans

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[7]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Safe Handling Practices:

- Avoid contact with skin and eyes.[2]
- Do not breathe vapors or mists.[2][4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2][3][6]
- Wash hands thoroughly after handling.[2][3]
- Ground all equipment containing the material to prevent static discharge.[1]

Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat.[5][6]
- Keep containers tightly closed.[2][5]
- Store away from incompatible materials such as strong oxidizers, strong acids, and strong bases.[6]

Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate unnecessary personnel from the spill area.[6]
- Ventilate: Ensure adequate ventilation.
- Contain: For small spills, absorb with an inert material such as vermiculite, dry sand, or earth.[2] For large spills, dike the area to prevent spreading.[5]
- Collect: Place the absorbed material into a suitable, labeled container for disposal.[2][5]
- Clean: Clean the spill area thoroughly with soap and water.

First Aid Measures:

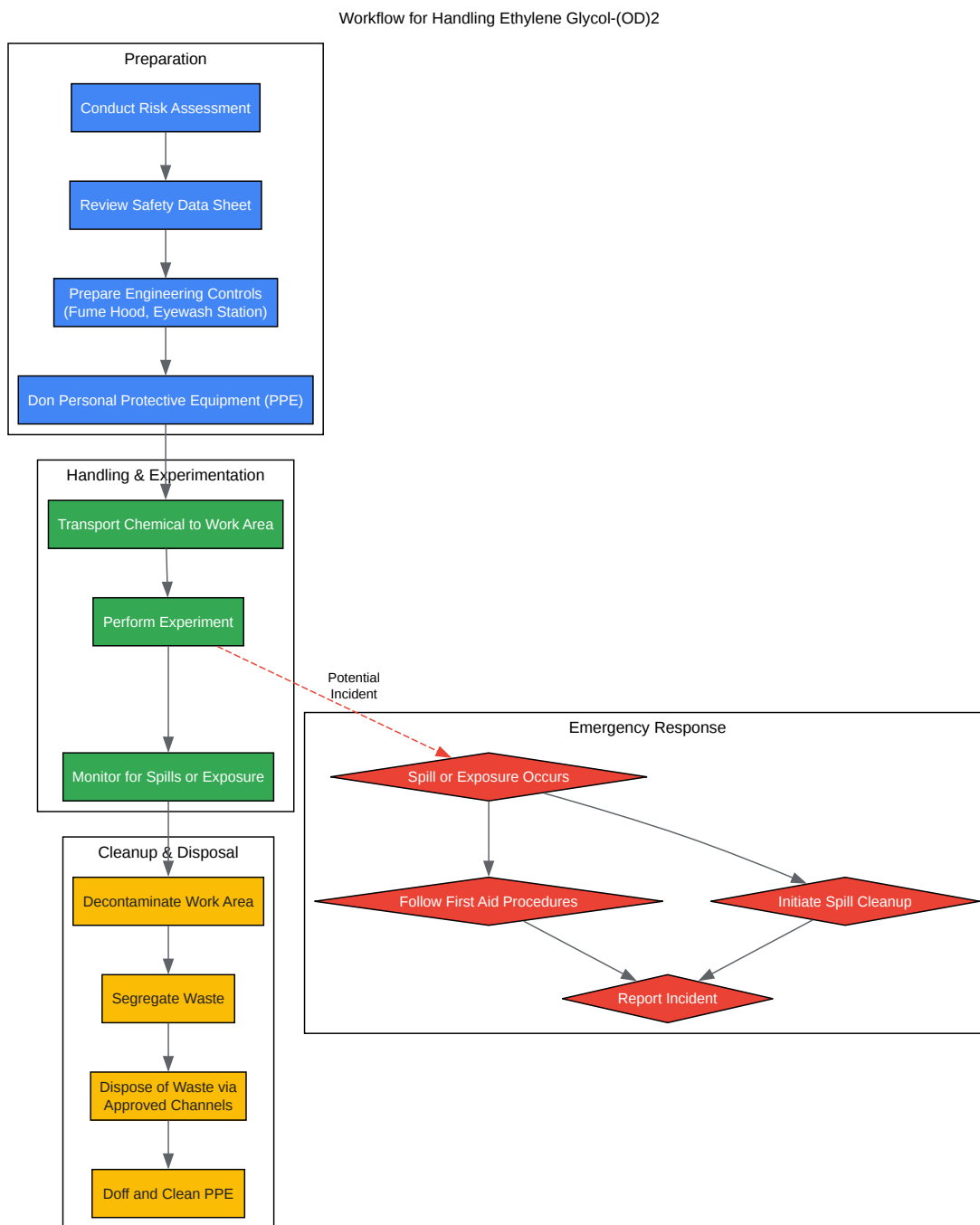
- Ingestion: If swallowed, call a poison center or doctor immediately.[2] Rinse mouth with water.[2][3] Do NOT induce vomiting.[1]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[1][2]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1]

Disposal Plan

Dispose of **Ethylene glycol-(OD)2** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^[2]^[6] Do not allow the chemical to enter drains or waterways.^[3] Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow and Safety Diagram

The following diagram outlines the standard workflow for handling **Ethylene glycol-(OD)2**, incorporating essential safety checkpoints.



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Caption: Workflow for the safe handling of **Ethylene Glycol-(OD)2**.

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